

Application Note: Preparation of Ala-Ala-Phe-AMC Stock Solution

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Compound of Interest

Compound Name: *Ala-Ala-Phe-AMC*

Cat. No.: *B1343755*

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Introduction

Ala-Ala-Phe-7-amido-4-methylcoumarin (**Ala-Ala-Phe-AMC**) is a fluorogenic substrate used to assay the activity of chymotrypsin and other chymotrypsin-like proteases. The substrate consists of a tripeptide sequence (Ala-Ala-Phe) linked to the fluorescent reporter molecule 7-amino-4-methylcoumarin (AMC). Enzymatic cleavage of the peptide bond between Phenylalanine and AMC releases the free AMC fluorophore. The resulting fluorescence, which can be measured at an excitation/emission maximum of approximately 340-360 nm/440-460 nm, is directly proportional to the enzyme's activity.^[1]

Proper preparation and storage of the **Ala-Ala-Phe-AMC** stock solution are critical for obtaining accurate, reliable, and reproducible results in enzymatic assays. This document provides a detailed protocol for the preparation, handling, and storage of **Ala-Ala-Phe-AMC** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative properties of **Ala-Ala-Phe-AMC** are summarized in the table below.

Parameter	Value	Reference(s)
Molecular Weight	464.51 g/mol	
Empirical Formula	C ₂₅ H ₂₈ N ₄ O ₅	
Appearance	Powder	
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1][2]
Solubility	DMSO: ≥10 mg/mL Ethanol: 20 mg/mL Methanol: 20-50 mg/mL	[1]
Recommended Stock Concentration	10-100 mM in anhydrous DMSO	
Storage (Solid Powder)	2-8°C or -20°C	
Storage (Stock Solution)	-20°C: up to 1 month -80°C: up to 6 months	[2][3][4]

Experimental Protocol

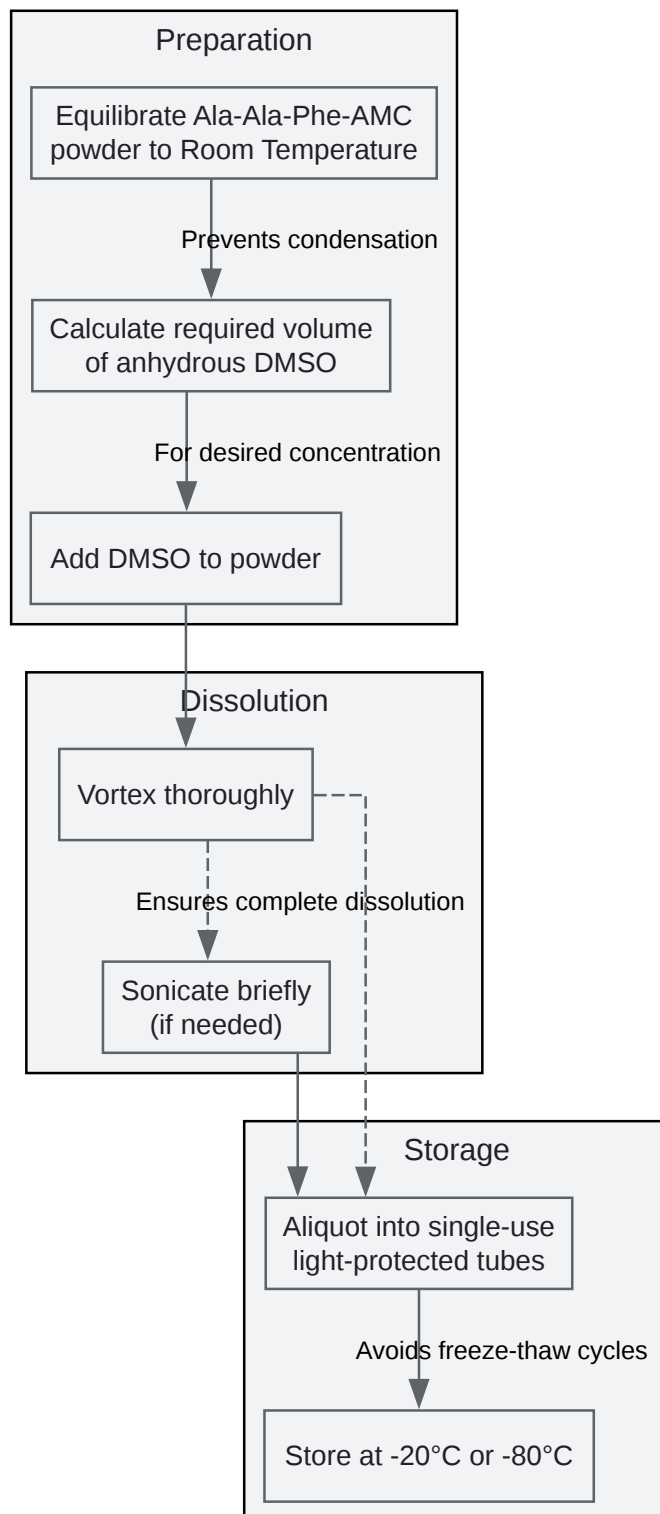
This protocol details the steps for preparing a 10 mM stock solution of **Ala-Ala-Phe-AMC** in DMSO.

Materials and Equipment

- **Ala-Ala-Phe-AMC** (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered in foil)
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Sonicator
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Stock Solution Preparation Workflow

Workflow for Ala-Ala-Phe-AMC Stock Solution Preparation

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Caption: Workflow for preparing **Ala-Ala-Phe-AMC** stock solution.

Procedure

- **Equilibrate Reagent:** Before opening, allow the vial of **Ala-Ala-Phe-AMC** powder to warm to room temperature. This prevents moisture from condensing on the powder, which can affect its stability.[2]
- **Calculate Solvent Volume:** Determine the volume of anhydrous DMSO required to achieve the desired stock concentration (e.g., 10 mM). Use the following formula:

$$\text{Volume } (\mu\text{L}) = [(\text{Mass of powder (mg)} / 464.51 \text{ (g/mol)}) / 10 \text{ (mmol/L)}] * 1,000,000$$

Example: For 1 mg of powder to make a 10 mM solution: Volume = $[(0.001 \text{ g} / 464.51 \text{ g/mol}) / 0.010 \text{ mol/L}] * 1,000,000 \text{ } \mu\text{L/L} \approx 21.5 \text{ } \mu\text{L}$ of DMSO.

- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the **Ala-Ala-Phe-AMC** powder.
- **Mixing:** Close the vial tightly and vortex thoroughly until the powder is completely dissolved. If necessary, use a sonicator for a brief period to aid dissolution.[2] The solution should be clear and colorless to light yellow.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in light-protected (e.g., amber) or foil-wrapped microcentrifuge tubes.[2]
- **Storage:** Store the aliquots in a tightly sealed container at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2][3][4] Always protect the solution from light.

Dilution to Working Concentration

For enzymatic assays, the stock solution must be diluted to a final working concentration in the appropriate assay buffer. The optimal working concentration can vary depending on the specific enzyme and assay conditions but typically ranges from 10 μM to 100 μM . Prepare fresh dilutions for each experiment and avoid storing diluted solutions.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the chemical and solvent.
- Handle DMSO with care, as it can facilitate the absorption of substances through the skin.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

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